

# Technical Guide to the Safe Handling and Use of NiBr2(dme)

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and experimental considerations for Nickel(II) bromide ethylene glycol dimethyl ether complex, commonly abbreviated as **NiBr2(dme)**. This organometallic compound is a valuable precursor and catalyst in a variety of chemical syntheses. Due to its hazardous and air-sensitive nature, strict adherence to safety protocols is essential.

## **Chemical and Physical Properties**

**NiBr2(dme)** is a salmon-colored solid at room temperature. Its key identifiers and physical properties are summarized below.



Property	Value
Chemical Formula	C4H10Br2NiO2
Molecular Weight	308.62 g/mol
CAS Number	28923-39-9
Appearance	Salmon-colored solid
Solubility	Soluble in methanol and acetonitrile; moderately soluble in THF, dichloromethane, diethyl ether, n-hexane, and toluene.[1]
Synonyms	(1,2-Dimethoxyethane)nickel Dibromide; Dibromo(glyme)nickel

# **Safety and Hazard Information**

**NiBr2(dme)** is classified as a hazardous substance. The following tables summarize its hazard classifications and the corresponding precautionary measures as outlined in Safety Data Sheets (SDS).

### **GHS Hazard Classification**



Hazard Class	Category
Flammable solids	1
Acute toxicity, Inhalation	4
Respiratory sensitization	1
Skin sensitization	1
Germ cell mutagenicity	2
Carcinogenicity	2
Reproductive toxicity	2
Specific target organ toxicity, repeated exposure	1
Hazardous to the aquatic environment, acute	1
Hazardous to the aquatic environment, chronic	1

# **Hazard and Precautionary Statements**



Туре	Code	Statement
Hazard	H228	Flammable solid.
H317	May cause an allergic skin reaction.	_
H332	Harmful if inhaled.	_
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	
H341	Suspected of causing genetic defects.	
H351	Suspected of causing cancer.	_
H361f	Suspected of damaging fertility.	
H372	Causes damage to organs through prolonged or repeated exposure.	
H410	Very toxic to aquatic life with long lasting effects.	-
Precautionary	P201	Obtain special instructions before use.
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	
P260	Do not breathe dust/fume/gas/mist/vapours/sp ray.	-
P273	Avoid release to the environment.	-



P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P308 + P313	IF exposed or concerned: Get medical advice/attention.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

# **Experimental Protocols and Handling Procedures**

Due to its air-sensitive nature, all manipulations of **NiBr2(dme)** must be carried out under an inert atmosphere, such as dry and oxygen-free argon or nitrogen.[1] This is typically achieved using a glovebox or Schlenk line techniques.

## **General Inert Atmosphere Techniques**

- Glovebox: A glovebox provides a sealed environment with a continuously purified inert atmosphere, making it the preferred method for handling highly air-sensitive reagents like NiBr2(dme). Ensure that the glovebox's oxygen and water levels are maintained below 1 ppm.
- Schlenk Line: For laboratories not equipped with a glovebox, a Schlenk line can be used.
   This apparatus allows for the manipulation of reagents in glassware under vacuum or a positive pressure of inert gas. It is crucial to be proficient in Schlenk techniques to avoid contamination.

## Weighing and Transferring the Solid



#### In a Glovebox:

- Bring the sealed container of NiBr2(dme) into the glovebox antechamber and allow it to equilibrate with the internal atmosphere.
- Once inside the main chamber, carefully open the container.
- Use a clean, dry spatula to weigh the desired amount of the solid into a pre-tared vial or flask.
- Securely cap the receiving vessel and the stock container before removing them from the glovebox.

#### Using a Schlenk Line:

- Weighing air-sensitive solids on a Schlenk line is challenging and generally not recommended. If necessary, weigh the solid in a sealed container under a positive pressure of inert gas.
- Alternatively, add the solid to a Schlenk flask, seal it, and then evacuate and backfill with inert gas three times to establish an inert atmosphere.

## **Preparation of Solutions**

- Solvent Selection and Preparation:
  - Use anhydrous, deoxygenated solvents. Solvents should be dried using an appropriate drying agent and thoroughly degassed before use.
  - Common solvents for dissolving NiBr2(dme) in synthetic procedures include acetonitrile and tetrahydrofuran (THF).[2][3]

#### Dissolution Procedure:

In an inert atmosphere (glovebox or under positive inert gas pressure on a Schlenk line),
 add the pre-weighed NiBr2(dme) to a dry flask.



- Using a cannula or a gas-tight syringe, transfer the desired volume of anhydrous, deoxygenated solvent into the flask containing the solid.
- Stir the mixture at room temperature until the solid is fully dissolved. The resulting solution should be handled under inert conditions at all times.

## **Reaction Setup**

- All reactions involving NiBr2(dme) should be assembled in a glovebox or on a Schlenk line using oven-dried glassware.
- The addition of other reagents should be done via cannula or gas-tight syringe to maintain the inert atmosphere.
- For reactions requiring elevated temperatures, use an oil bath with a temperature controller and ensure the reaction flask is properly clamped and equipped with a condenser under inert gas.

## **Waste Disposal**

- All waste containing NiBr2(dme), including empty containers, contaminated labware, and reaction residues, must be treated as hazardous waste.
- Quench reactive residues carefully under an inert atmosphere before disposal. A common procedure involves slowly adding a proton source (e.g., isopropanol) at low temperature, followed by water.
- Collect all waste in clearly labeled, sealed containers and dispose of it through your institution's environmental health and safety office.

# Visualized Workflows Handling Workflow in a Glovebox

Caption: Glovebox Handling Workflow for NiBr2(dme)

## **Schlenk Line Solution Preparation**

Caption: Schlenk Line Solution Preparation for NiBr2(dme)



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### References

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